Introduction: The Quinazoline Scaffold in Medicinal Chemistry

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Compound of Interest

Compound Name:	*7-Bromo-4-chloro-2-phenylquinazoline*
CAS No.:	*887592-38-3*
Cat. No.:	*B3295387*

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The quinazoline nucleus, a bicyclic aromatic heterocycle formed by the fusion of a pyrimidine and a benzene ring, is a cornerstone in the field of medicinal chemistry.[1][2] Its derivatives exhibit a remarkable breadth of pharmacological activities, positioning them as "privileged scaffolds" in drug discovery.[3][4] Among the various classes of quinazolines, 2-phenylquinazoline derivatives have garnered significant attention due to their potent and diverse biological activities, including anticancer, anti-inflammatory, antimicrobial, and anticonvulsant properties.[3][5][6] This guide provides a comprehensive overview of the synthesis, biological evaluation, and structure-activity relationships of 2-phenylquinazoline compounds, intended for researchers, scientists, and professionals in drug development.

Synthetic Methodologies for 2-Phenylquinazoline Derivatives

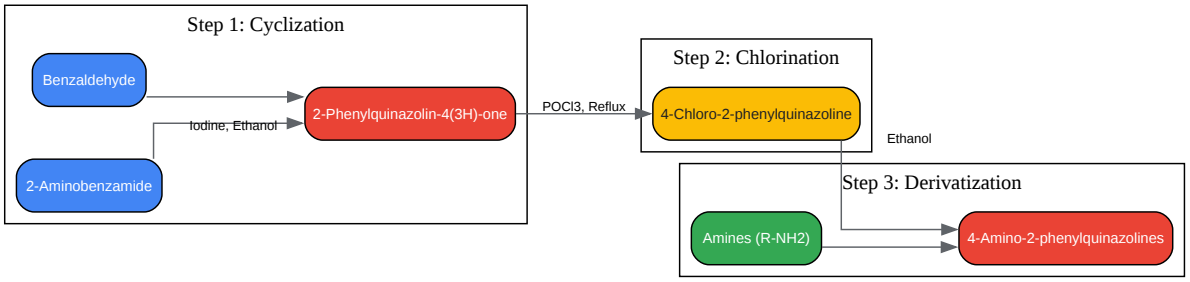
The synthesis of the 2-phenylquinazoline core can be achieved through various strategies, often involving the construction of the pyrimidine ring onto a pre-existing benzene derivative. A common and effective method involves the reaction of 2-aminobenzamide or 2-aminobenzonitrile with benzaldehyde or its derivatives.

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One straightforward approach involves the condensation of 2-aminobenzamide with benzaldehyde in the presence of an oxidizing agent like iodine in ethanol to yield 2-phenylquinazolin-4(3H)-one.[3] This intermediate can then be converted to 4-chloro-2-phenylquinazoline by refluxing with phosphorus oxychloride.[3] The resulting 4-chloro derivative serves as a versatile precursor for the synthesis of a wide array of 4-substituted-2-phenylquinazolines through nucleophilic substitution reactions with various amines.[3]

More contemporary methods focus on efficiency and sustainability. Multi-component reactions (MCRs) have emerged as a powerful tool for the synthesis of quinazoline derivatives in a single step from simple starting materials.[7] For instance, a palladium-catalyzed, ligand-free MCR of isocyanides and aromatic amines can produce 2-aminoquinazoline-4-ones.[7] Another approach utilizes a microwave-promoted synthesis of 2-substituted quinazolinones from 2-aminophenyl carbonyl compounds and nitriles using a Lewis acid catalyst.[7]

The following diagram illustrates a general synthetic pathway to 2-phenylquinazoline derivatives, starting from 2-aminobenzamide.



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Caption: General synthetic scheme for 2-phenylquinazoline derivatives.

Experimental Protocol: Synthesis of N-(4-Fluorophenyl)-2-phenylquinazolin-4-amine

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This protocol is adapted from a published procedure for the synthesis of 2-phenylquinazoline derivatives.[3]

Step 1: Synthesis of 2-phenylquinazolin-4(3H)-one

- To a solution of 2-aminobenzamide (1.36 g, 10 mmol) and benzaldehyde (1.06 g, 10 mmol) in ethanol (20 mL), add iodine (2.54 g, 10 mmol).
- Reflux the reaction mixture for 4-6 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- After completion, cool the reaction mixture to room temperature.
- Pour the mixture into a cold solution of sodium thiosulfate to quench the excess iodine.
- Filter the resulting precipitate, wash with water, and dry to obtain 2-phenylquinazolin-4(3H)-one.

Step 2: Synthesis of 4-chloro-2-phenylquinazoline

- Dissolve 2-phenylquinazolin-4(3H)-one (2.22 g, 10 mmol) in phosphorus oxychloride (15 mL).
- Reflux the mixture for 3-4 hours.
- After completion, carefully pour the reaction mixture onto crushed ice with constant stirring.
- Neutralize the solution with a suitable base (e.g., sodium bicarbonate solution).
- Filter the precipitate, wash with water, and dry to yield 4-chloro-2-phenylquinazoline.

Step 3: Synthesis of N-(4-Fluorophenyl)-2-phenylquinazolin-4-amine

- To a solution of 4-chloro-2-phenylquinazoline (2.41 g, 10 mmol) in ethanol (25 mL), add 4-fluoroaniline (1.11 g, 10 mmol).
- Add a catalytic amount of concentrated hydrochloric acid.

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- Reflux the mixture for 6-8 hours.
- Cool the reaction mixture and pour it into cold water.
- Filter the precipitate, wash with water, and recrystallize from ethanol to obtain the final product.[3]

Biological Activities and Therapeutic Potential

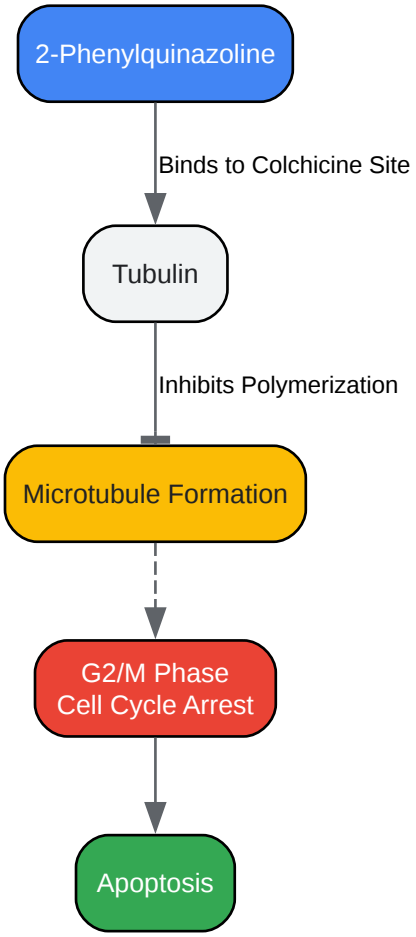
2-Phenylquinazoline derivatives have been extensively investigated for a variety of biological activities, with anticancer applications being the most prominent.

Anticancer Activity

The anticancer potential of 2-phenylquinazolines is well-documented, with several compounds demonstrating potent activity against a range of cancer cell lines.[3][8][9] The mechanisms of action are diverse and often involve the inhibition of key cellular processes required for cancer cell proliferation and survival.

Tubulin Polymerization Inhibition: A significant number of 2-phenylquinazoline derivatives exert their anticancer effects by targeting tubulin, a crucial protein involved in microtubule formation and cell division.[10][11] By binding to the colchicine binding site on tubulin, these compounds inhibit its polymerization into microtubules, leading to cell cycle arrest in the G2/M phase and subsequent apoptosis.[10][11] For example, benzotriazole-substituted 2-phenylquinazolines have been identified as potent tubulin polymerization inhibitors, inducing mitochondria-mediated apoptosis in cancer cells.[10]

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Caption: Mechanism of action of tubulin-inhibiting 2-phenylquinazolines.

Kinase Inhibition: Several 2-phenylquinazoline derivatives function as inhibitors of protein kinases that are often dysregulated in cancer. For instance, certain derivatives have shown potent inhibitory activity against Epidermal Growth Factor Receptor (EGFR) and Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2), both of which are key targets in cancer therapy.[1] Additionally, 4-morpholino-2-phenylquinazolines have been identified as selective inhibitors of PI3 kinase p110α, a critical component of a signaling pathway frequently activated in cancer.[12]

G-Quadruplex Stabilization: Novel 2,4-bis[(substituted-aminomethyl)phenyl]phenylquinazolines have been synthesized and shown to act as G-quadruplex (G4) ligands.[8] G-quadruplexes are non-canonical DNA structures found in telomeres and gene promoter regions, and their

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stabilization by small molecules can lead to telomerase inhibition and suppression of cancer cell proliferation.[8]

Structure-Activity Relationship (SAR): For anticancer activity, SAR studies have revealed several key features. The substitution pattern on the 2-phenyl ring and at the 4-position of the quinazoline core significantly influences potency.[11] For instance, in a series of 1-phenyl-1-(quinazolin-4-yl)ethanols, a 2-chloro substituent on the quinazoline ring demonstrated the highest antiproliferative activity.[11] In another study, the presence of two (3-dimethylaminopropyl)aminomethylphenyl side chains and the position of a phenyl ring on the quinazoline moiety were found to be critical for activity.[8]

Compound Class	Target/Mechanism	Key Structural Features for Activity	IC50 Range	Reference
Benzotriazole-substituted 2-phenylquinazolines	Tubulin Polymerization Inhibition	Benzotriazole moiety	3.16 - 10.6 µM	[10]
2,4-bis[(substituted-aminomethyl)phenyl]phenylquinazolines	G-Quadruplex Stabilization	(3-dimethylaminopropyl)aminomethylphenyl side chains	0.33 - 7.10 µM	[8]
4-Morpholino-2-phenylquinazolines	PI3K p110α Inhibition	Thieno[3,2-d]pyrimidine core	2.0 nM (enzyme), 0.58 µM (cell)	[12]
2-substituted 1-phenyl-1-(quinazolin-4-yl)ethanols	Tubulin Polymerization Inhibition	2-chloro substituent	As low as 0.027 µM	[11]

Anti-inflammatory Activity

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Chronic inflammation is a key factor in the development of many diseases.[13] 2-Phenylquinazoline derivatives have demonstrated significant anti-inflammatory properties.[13] Certain 3-(arylideneamino)-phenylquinazoline-4(3H)-one derivatives have been shown to inhibit the production of pro-inflammatory cytokines such as TNF-α, IL-1β, and IL-6 in endotoxin-stimulated macrophages.[13] The mechanism of action involves the inhibition of the NF-κB signaling pathway.[13] Structure-activity relationship studies have indicated that substitutions on the phenyl rings can enhance anti-inflammatory activity, potentially by increasing the lipophilicity of the compounds. For example, compounds with substitutions on both phenyl rings have shown higher activity than their unsubstituted counterparts.

Antimicrobial Activity

The emergence of drug-resistant pathogens necessitates the development of new antimicrobial agents. 2-Phenylquinazoline derivatives have shown promise as antibacterial and antifungal agents.[14][15][16] The incorporation of a 3-arylideneamino substituent into the 2-phenylquinazoline-4(3H)-one scaffold has been found to enhance antibacterial activity against both Gram-positive and Gram-negative bacteria.[14] Some N,2-diphenylquinazolin-4-amine derivatives have exhibited potent activity against Staphylococcus aureus, with one compound showing activity equal to the reference drug.[15] Lipophilicity appears to play a role in the antibacterial efficacy of these compounds.[15]

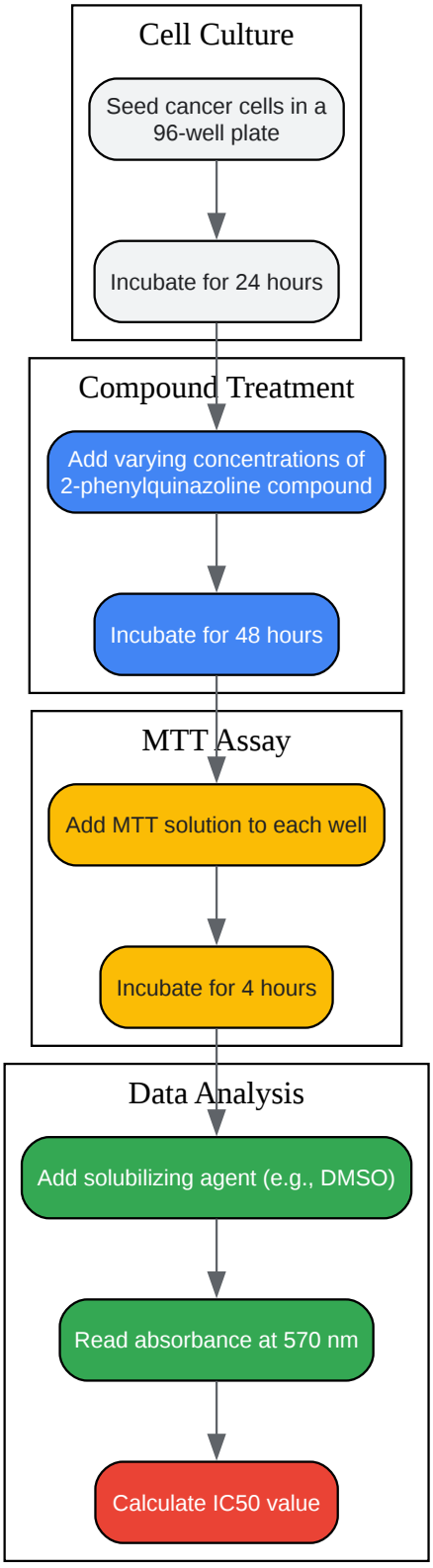
Other Biological Activities

Beyond the major activities discussed, 2-phenylquinazoline derivatives have also been explored for other therapeutic applications, including as anticonvulsant and antimalarial agents.[3][17]

Experimental Workflow: In Vitro Anticancer Activity Assessment (MTT Assay)

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay for assessing cell metabolic activity and is widely used to measure the cytotoxic effects of potential anticancer drugs.

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Caption: Workflow for determining the in vitro anticancer activity using the MTT assay.

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Step-by-Step Protocol for MTT Assay

- Cell Seeding: Seed cancer cells (e.g., MCF-7, HeLa) in a 96-well plate at a density of 5,000-10,000 cells per well and incubate for 24 hours at 37°C in a 5% CO2 incubator.
- Compound Treatment: Prepare serial dilutions of the 2-phenylquinazoline test compounds in the cell culture medium. Remove the old medium from the wells and add 100 µL of the compound dilutions. Include a vehicle control (e.g., DMSO) and a positive control (a known anticancer drug). Incubate for 48 hours.
- MTT Addition: After the incubation period, add 10 µL of MTT solution (5 mg/mL in PBS) to each well and incubate for another 4 hours.
- Formazan Solubilization: Carefully remove the medium containing MTT and add 100 µL of a solubilizing agent, such as dimethyl sulfoxide (DMSO), to each well to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance of each well at a wavelength of 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability for each concentration of the test compound relative to the vehicle control. Plot the percentage of viability against the compound concentration and determine the IC50 value, which is the concentration of the compound that inhibits cell growth by 50%.

Conclusion and Future Perspectives

2-Phenylquinazoline compounds represent a versatile and highly valuable scaffold in medicinal chemistry. Their diverse biological activities, particularly in the realm of anticancer therapy, continue to drive research and development efforts. The synthetic accessibility of the quinazoline core allows for extensive structural modifications, enabling the fine-tuning of pharmacological properties and the exploration of structure-activity relationships. Future research will likely focus on the development of more selective and potent 2-phenylquinazoline derivatives with improved pharmacokinetic profiles. The exploration of novel mechanisms of action and the combination of these compounds with other therapeutic agents hold significant promise for the development of next-generation therapies for a wide range of diseases.

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